

# comparing fluxapyroxad efficacy against rice sheath blight with other fungicides

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Compound of Interest		
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# Fluxapyroxad: A Comparative Efficacy Analysis Against Rice Sheath Blight

A comprehensive guide for researchers and crop protection professionals on the performance of **fluxapyroxad** in comparison to other leading fungicides for the control of Rhizoctonia solani in rice.

Rice sheath blight, caused by the necrotrophic fungus Rhizoctonia solani, stands as a significant threat to rice production worldwide, leading to substantial yield losses.[1][2][3] The management of this disease heavily relies on the application of fungicides. Among the newer generation of fungicides, **fluxapyroxad**, a succinate dehydrogenase inhibitor (SDHI), has shown considerable promise.[4][5][6] This guide provides an objective comparison of the efficacy of **fluxapyroxad** against rice sheath blight with other commonly used fungicides, supported by experimental data.

## Mechanism of Action: SDHI Fungicides

**Fluxapyroxad** belongs to the pyrazole-carboxamide class of fungicides and functions as a succinate dehydrogenase inhibitor (SDHI).[4] It targets Complex II (succinate dehydrogenase) in the mitochondrial respiratory chain of the fungus. By blocking this enzyme, **fluxapyroxad** disrupts the tricarboxylic acid (TCA) cycle and inhibits fungal respiration, ultimately leading to the cessation of growth and development.[4][7] This mode of action is effective against various



stages of the fungal life cycle, including spore germination, germ tube elongation, and mycelial growth.[4]

Caption: Mode of action of Fluxapyroxad as an SDHI fungicide.

# **Comparative Efficacy: In Vitro Studies**

In vitro studies are crucial for determining the intrinsic activity of a fungicide against a target pathogen. The half-maximal effective concentration (EC50) is a standard metric used to quantify this activity, with lower values indicating higher potency.

Fungicide	Chemical Group	EC50 (μg/mL)	Reference	
Fluxapyroxad	SDHI	0.054 ± 0.014	[5]	
Fluxapyroxad	SDHI	0.0657 ± 0.0250	[7]	
Boscalid	SDHI	2.212 ± 0.228	[5]	
SYP-32497	SDHI	0.00667 ± 0.00475	[7]	
Azoxystrobin	Strobilurin	Completely inhibited mycelial growth at 1 ppm	[8]	
Propiconazole	Triazole	Showed 100% mycelial inhibition at 25 ppm	[9]	
Hexaconazole	Triazole	Completely inhibited mycelial growth at 200 ppm	[2]	

Note: Data is compiled from multiple studies and may not be directly comparable due to variations in experimental conditions.

The data clearly indicates the high intrinsic activity of **fluxapyroxad** against R. solani, with significantly lower EC50 values compared to the older SDHI fungicide, boscalid.[5] A newer SDHI compound, SYP-32497, has demonstrated even greater in vitro potency than



**fluxapyroxad**.[7] Strobilurin and triazole fungicides also exhibit strong inhibitory effects, though often at higher concentrations.[2][8][9]

## **Comparative Efficacy: Field Trials**

Field trials provide a more realistic assessment of a fungicide's performance under real-world conditions. Efficacy is typically measured by the percentage of disease control or reduction in disease severity, as well as the impact on crop yield.



Fungicide/Co mbination	Application Rate	Disease Control/Reduc tion (%)	Yield Increase (%)	Reference
Fluxapyroxad	100 g a.i./ha	83.4 - 88.0	-	[5]
Fluxapyroxad	120 g a.i./ha	-	-	[6]
Fluxapyroxad 62.5 g/L + Epoxiconazole 62.5 g/L	0.15%	51.52 (Sheath Rot Control)	-	[10]
Azoxystrobin 23% SC	-	46.03	22.42	[9]
Azoxystrobin	125 g/ha	> 64	> 60	[8]
Azoxystrobin 7.5% + Propiconazole 12.5% SE	625 ml/ha	Minimum PDI of 13.70% vs 48.70% in control	-	[11]
Propiconazole 25% EC	-	41.37	19.89	[9]
Hexaconazole 5% EC	-	Significantly superior in controlling the disease	-	[12]
Validamycin 3% L	0.1% (4 applications)	Equally effective as Carbendazim in reducing disease severity	-	[13]
Tebuconazole 25.9% EC	-	Showed best results in checking disease severity and incidence	Improved grain yield by 33.8- 71.2%	[14]







Difenoconazole
25% EC

Showed best
results in Improved grain
checking disease yield by 33.8[14]
severity and 71.2%
incidence

PDI: Percent Disease Index. Note: Data is compiled from multiple studies and may not be directly comparable due to variations in experimental conditions, disease pressure, and rice varieties.

Field trial data confirms the excellent efficacy of **fluxapyroxad** in controlling rice sheath blight, demonstrating a high percentage of disease control.[5] Combination fungicides, which often include a strobilurin or a triazole, are also highly effective. For instance, combinations of azoxystrobin and propiconazole, or **fluxapyroxad** and epoxiconazole, have shown significant disease reduction.[10][11] Established fungicides like propiconazole, hexaconazole, and tebuconazole also provide good control and contribute to increased grain yields.[9][12][14] Validamycin, an antibiotic fungicide, has also been noted for its effectiveness, particularly with multiple applications.[13]

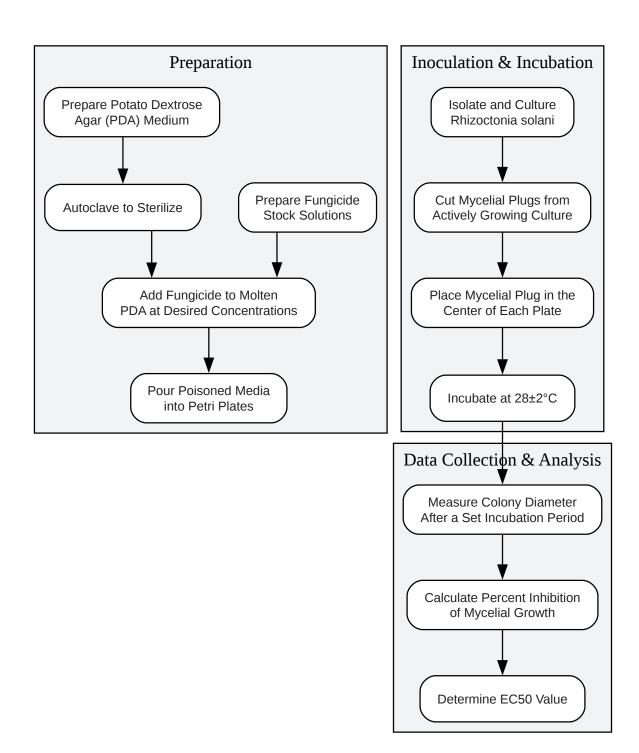
## **Experimental Protocols**

A standardized approach is essential for the reliable evaluation of fungicide efficacy. Below are generalized protocols for common in vitro and in vivo experiments.

#### In Vitro Fungicide Screening: Poisoned Food Technique

This method is used to determine the direct inhibitory effect of a fungicide on the mycelial growth of the pathogen.





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Caption: Workflow for the poisoned food technique.

**Detailed Steps:** 

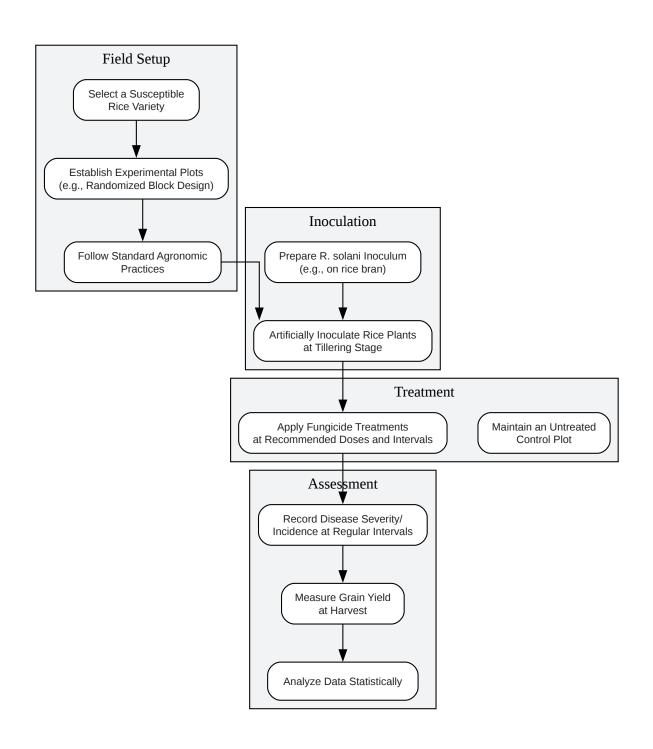


- Medium Preparation: Potato Dextrose Agar (PDA) is prepared and sterilized by autoclaving.
   [15]
- Fungicide Incorporation: A stock solution of the test fungicide is prepared. The required amount of the fungicide is then added to the molten PDA to achieve the desired final concentrations.[9]
- Plating: The fungicide-amended PDA is poured into sterile Petri plates and allowed to solidify.[16]
- Inoculation: A small mycelial disc (e.g., 5 mm in diameter) is taken from the margin of an actively growing culture of R. solani and placed in the center of each plate.[9]
- Incubation: The inoculated plates are incubated at a suitable temperature (e.g., 28 ± 2°C) for a specified period (e.g., 72 hours).[9]
- Data Collection: The diameter of the fungal colony is measured. A control plate without any fungicide is used for comparison. The percent inhibition of mycelial growth is calculated using the formula: I = [(C T) / C] \* 100, where I is the percent inhibition, C is the colony diameter in the control, and T is the colony diameter in the treatment.[9]

### In Vivo Fungicide Evaluation: Field Trial

Field trials assess fungicide efficacy under natural or artificially induced epidemic conditions.





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Caption: General workflow for a field trial of fungicides.



#### **Detailed Steps:**

- Experimental Design: The trial is laid out in a randomized block design with multiple replications for each treatment.[15] A susceptible rice variety is typically used.[1]
- Inoculum and Inoculation: The R. solani inoculum is mass-produced, often on a substrate like sterilized rice bran.[15] Inoculation is typically done at the maximum tillering stage by placing the inoculum in the leaf sheaths near the water line.[17]
- Fungicide Application: Fungicides are applied as foliar sprays at predetermined rates and intervals. A control group remains untreated.[9]
- Disease Assessment: Disease severity is recorded periodically using a standard evaluation scale (e.g., 0-9 scale from the International Rice Research Institute).[18] The percent disease index (PDI) or relative lesion height (%RLH) is calculated.[12]
- Yield Data: At the end of the season, grain yield from each plot is harvested and recorded.[9]

#### Conclusion

Fluxapyroxad is a highly effective SDHI fungicide for the control of rice sheath blight, demonstrating excellent performance in both in vitro and field studies. Its potent intrinsic activity and strong field efficacy make it a valuable tool in integrated disease management programs. Comparative data suggests that its performance is on par with or superior to many existing fungicides. The use of fluxapyroxad, particularly in combination with fungicides having different modes of action, can contribute to a robust and sustainable strategy for managing rice sheath blight and mitigating the risk of fungicide resistance. Researchers and professionals should consider the local disease pressure, prevailing environmental conditions, and resistance management guidelines when incorporating fluxapyroxad into their crop protection schedules.

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